

Ethoxytrimethylsilane safety data sheet (SDS) handling precautions

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Compound of Interest

Compound Name: Ethoxytrimethylsilane

Cat. No.: B156612

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An In-depth Technical Guide to the Safe Handling of Ethoxytrimethylsilane

For researchers, scientists, and drug development professionals, a thorough understanding of the safety protocols for all laboratory reagents is paramount. This guide provides a comprehensive overview of the safe handling, storage, and emergency procedures for **Ethoxytrimethylsilane** (CAS No. 1825-62-3), a common silylating agent and intermediate in organic synthesis.

Hazard Identification and Classification

Ethoxytrimethylsilane is classified as a hazardous substance and requires careful handling. It is a highly flammable liquid and vapor.^{[1][2][3]} It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]}

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.^{[2][3][4]}
- H315: Causes skin irritation.^{[2][3]}
- H319: Causes serious eye irritation.^{[2][3]}
- H335: May cause respiratory irritation.^{[2][3]}

Physical and Chemical Properties

A summary of the key quantitative physical and chemical properties of **Ethoxytrimethylsilane** is provided in the table below.

Property	Value
Molecular Formula	C5H14OSi[2]
Molecular Weight	118.25 g/mol [3][5]
Boiling Point	75-76 °C[5]
Flash Point	-18 °C to -19.5 °C (closed cup)[1][5][6]
Autoignition Temperature	280 °C[1][6]
Density	0.757 g/mL at 25 °C[2][5]
Vapor Pressure	533 hPa at 56 °C[2]
Explosion Limits	Lower: 1.50%, Upper: 16.50%[1][6]
Refractive Index	n20/D 1.374[5]

Experimental Protocols for Safety Data

The safety data presented in Safety Data Sheets (SDS) are derived from standardized experimental protocols. Below are brief overviews of the methodologies used to determine key toxicological and flammability data.

Toxicological Studies:

- **LD50 (Lethal Dose, 50%):** This test determines the single dose of a substance that is expected to cause death in 50% of a test animal population. For **Ethoxytrimethylsilane**, an oral LDLo (Lowest published lethal dose) in rats has been reported as 1400 mg/kg.[7][8] The general protocol involves administering the substance, typically orally or dermally, to a group of animals at various dose levels. The animals are then observed over a set period for signs of toxicity and mortality.

- **Draize Test:** This is an acute toxicity test used to assess the irritation potential of a substance on the skin or eyes of a conscious animal, typically a rabbit. For **Ethoxytrimethylsilane**, a Draize test on a rabbit's eye resulted in a 79 mg reading.[6] The protocol involves applying the test substance to the eye or skin of the animal and observing for signs of irritation, such as redness, swelling, and discharge, over a period of several days.

Flammability Tests:

- **Flash Point Determination (Closed Cup Method):** The flash point is the lowest temperature at which a liquid can form an ignitable mixture in the air near its surface. The closed-cup method involves placing the substance in a sealed container and heating it gradually. A small flame is periodically introduced into the vapor space above the liquid. The temperature at which a flash is observed is recorded as the flash point. This method is generally used for liquids with lower flash points, like **Ethoxytrimethylsilane**.

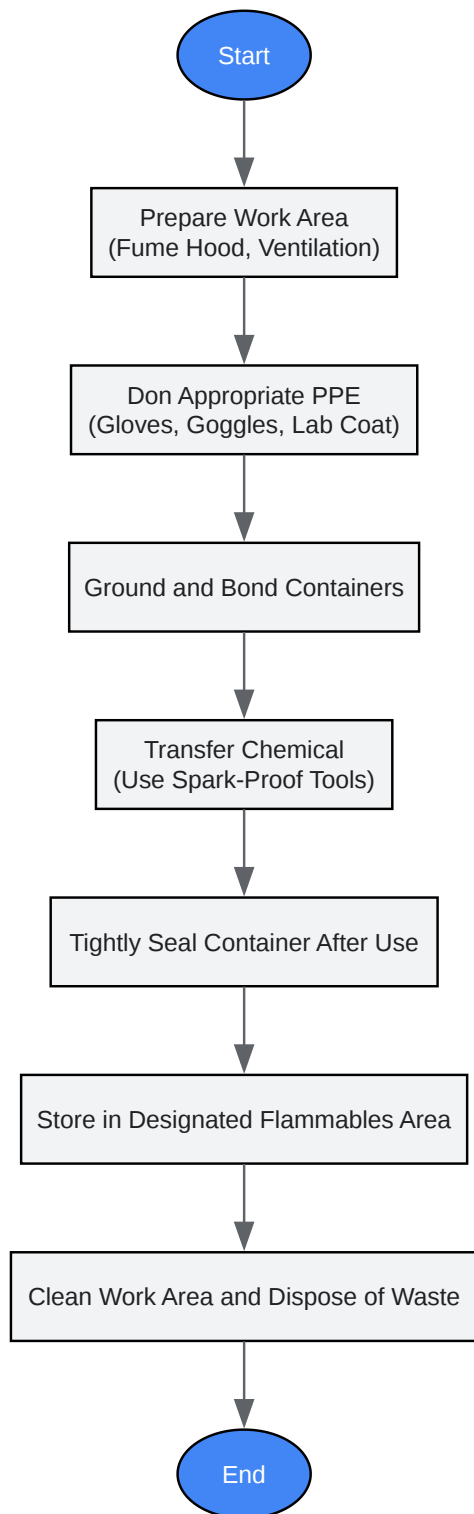
Handling and Storage

Proper handling and storage procedures are critical to minimizing the risks associated with **Ethoxytrimethylsilane**.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[6][9]
- Use spark-proof tools and explosion-proof equipment.[1][6][10][11]
- Ground and bond containers when transferring material to prevent static discharge.[6][10]
- Avoid contact with skin, eyes, and clothing.[2][6]
- Avoid inhalation of vapor or mist.[2]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2][6][10]

General Handling Workflow for Ethoxytrimethylsilane

[Click to download full resolution via product page](#)Caption: General Handling Workflow for **Ethoxytrimethylsilane**

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[6\]](#)
- Store away from incompatible substances such as acids, peroxides, and oxidizing agents.[\[1\]](#)[\[6\]](#)
- The storage area should be designated as a "flammables area".[\[1\]](#)[\[6\]](#)[\[11\]](#)
- Protect from moisture, as the material is moisture-sensitive.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **Ethoxytrimethylsilane**.

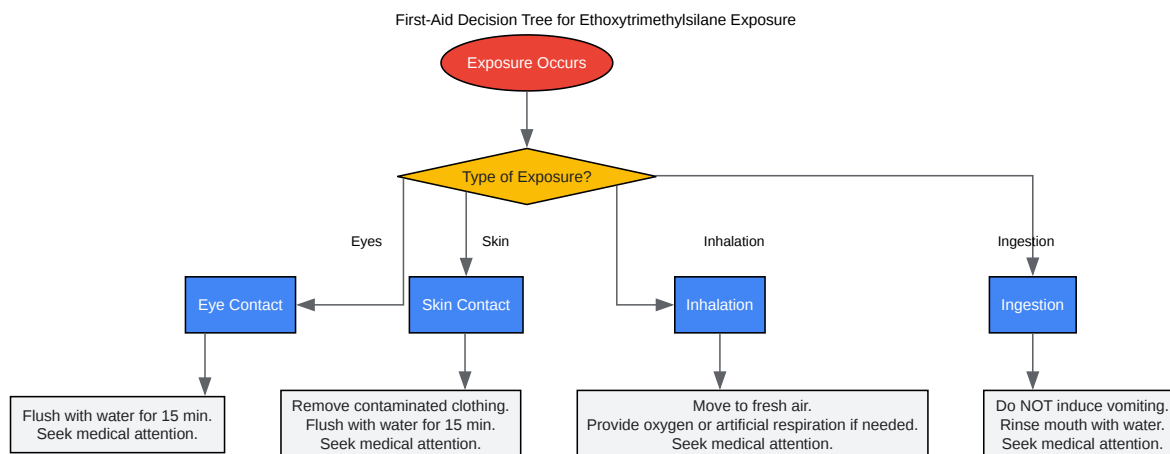
- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Respiratory Protection: If workplace conditions warrant respirator use, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[\[2\]](#)[\[6\]](#)

Emergency Procedures

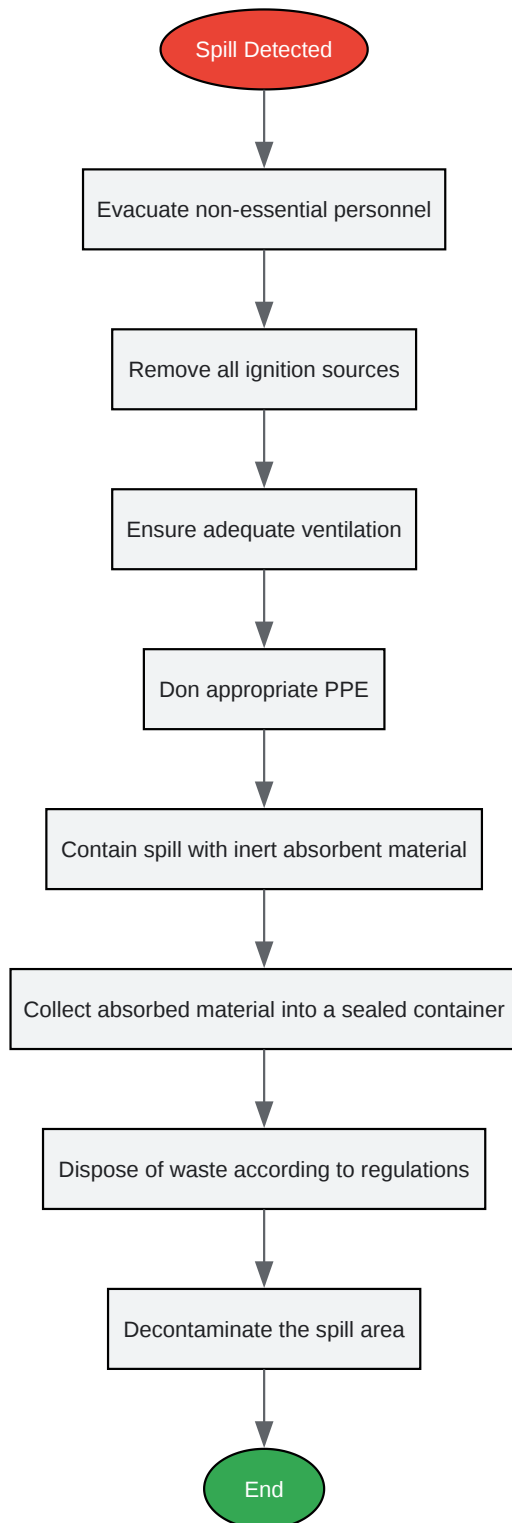
First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.[\[1\]](#)[\[2\]](#)[\[6\]](#)

- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[1][2][6]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get medical attention.[6]



Spill Response Procedure for Ethoxytrimethylsilane

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